

Proper Disposal Procedures: N-(3,5-dimethoxyphenyl)propanamide

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Compound of Interest

Compound Name: *N*-(3,5-dimethoxyphenyl)propanamide

Cat. No.: B5564305

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Executive Summary

N-(3,5-dimethoxyphenyl)propanamide (Formula: $C_{11}H_{15}NO_3$) is a substituted anilide derivative often used as a research intermediate. Due to the presence of the anilide moiety and methoxy substituents, it must be handled as a Hazardous Organic Chemical with potential for skin sensitization and aquatic toxicity.

Immediate Action Directive:

- Classification: Non-halogenated Organic Solid (unless in solution).
- Disposal Method: High-Temperature Incineration (Destruction).
- Prohibited: Do NOT dispose of down the drain or in municipal trash.

Chemical Identification & Hazard Assessment

Before disposal, verify the chemical identity to ensure compatibility with waste streams.

Parameter	Data
Chemical Name	N-(3,5-dimethoxyphenyl)propanamide
Molecular Formula	C ₁₁ H ₁₅ NO ₃
Molecular Weight	~209.24 g/mol
CAS Number	Not universally listed (Verify with specific vendor SDS; often custom synthesis)
Physical State	Solid (Powder/Crystalline)
Solubility	Low in water; Soluble in organic solvents (DMSO, Methanol, DCM)

Hazard Profile (Precautionary Principle)

As a specific SDS may not be available for this exact isomer, treat based on the Structure-Activity Relationship (SAR) of substituted anilides:

- Health: Potential Skin/Eye Irritant (H315/H319). Potential sensitizer.
- Environmental: Harmful to aquatic life with long-lasting effects (H412) due to the stable benzene ring structure.
- Reactivity: Stable, but combustible. Emits toxic fumes (NO_x) under fire conditions.

Personal Protective Equipment (PPE) Matrix

Wear the following PPE during all handling, weighing, and disposal operations.

PPE Item	Specification	Rationale
Gloves	Double Nitrile (0.11 mm min. thickness)	Anilides can permeate standard latex; double layer prevents skin absorption.
Body Protection	Lab Coat (Cotton/Poly blend) + Tyvek Sleeves	Prevents particulate accumulation on clothing.
Eye Protection	Chemical Splash Goggles	Protects against dust and accidental splashes if in solution.
Respiratory	N95 Mask or Fume Hood	Required if handling open powder outside a hood to prevent inhalation.

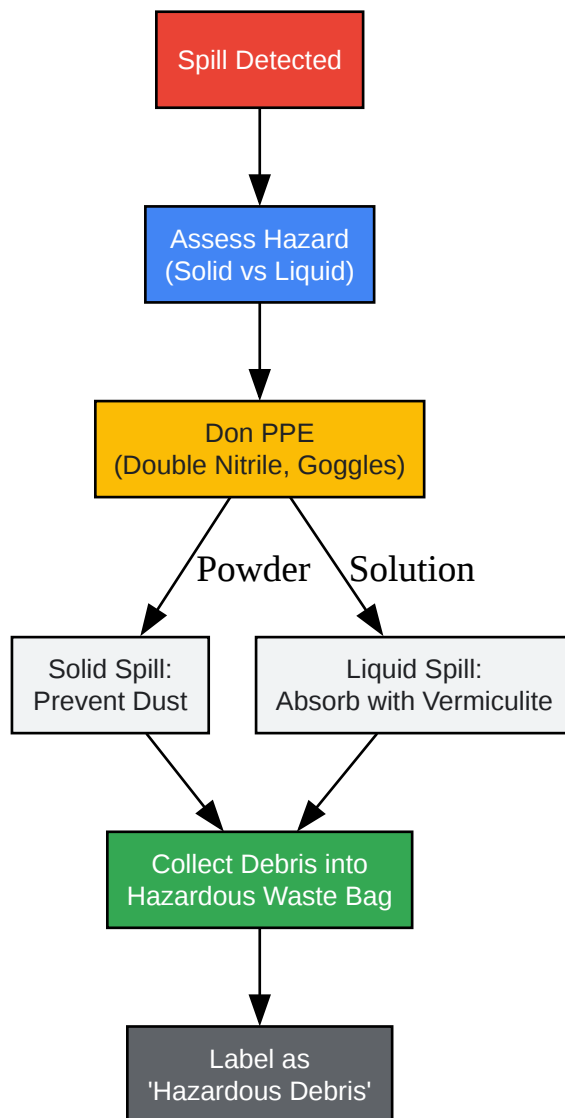
Spill Management Protocol

Scenario: Accidental spillage of solid powder on a benchtop or floor.

Step-by-Step Response

- Isolate: Evacuate immediate area. Post "Do Not Enter" signage.
- Protect: Don full PPE (Double gloves, goggles, N95).
- Contain: Cover spill with damp paper towels to prevent dust generation.
- Clean:
 - Scoop: Gently scoop up material using a plastic dustpan or card.
 - Wipe: Clean the surface with a solvent-soaked wipe (Ethanol or Acetone).
 - Wash: Wash the area with soap and water.[\[1\]](#)[\[2\]](#)
- Dispose: Place all scoopings, wipes, and gloves into a Yellow Hazardous Waste Bag.

Spill Response Workflow



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Figure 1: Decision logic for immediate spill response.

Disposal Procedures

A. Solid Waste (Pure Compound)

- Container: High-Density Polyethylene (HDPE) jar or original glass vial.
- Labeling: Must read "Hazardous Waste - Solid Organic - **N-(3,5-dimethoxyphenyl)propanamide**".

- Stream: Incineration Only.
 - Note: Do not mix with oxidizers (e.g., Nitrates, Peroxides) to prevent exothermic reactions in the waste drum.

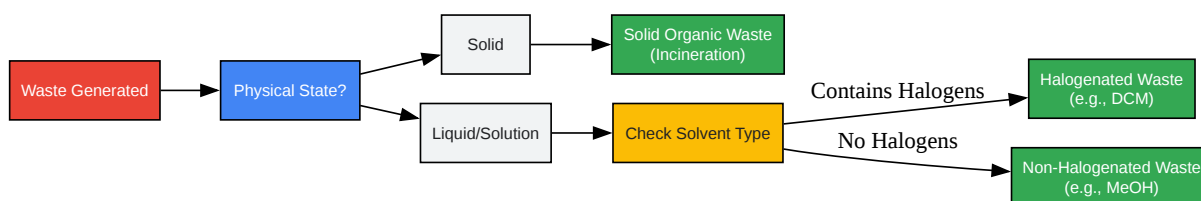
B. Liquid Waste (Solutions)

If the compound is dissolved in a solvent (e.g., reaction mixture or HPLC waste):

- Segregation Rule: Segregate based on the solvent, not the solute.

Solvent Type	Waste Stream	Container Color Code (Typical)
Non-Halogenated (Methanol, Ethanol, Acetone)	Organic Solvents (Non-Halo)	Red Can / White Label
Halogenated (DCM, Chloroform)	Halogenated Solvents	Yellow Can / Red Label
Aqueous (Water/Buffer)	Aqueous Toxic	Blue Can

Disposal Decision Tree



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Figure 2: Workflow for segregating waste streams based on physical state and solvent composition.

Regulatory Compliance & Documentation

Labeling Requirements

Every waste container must have a tag including:

- Full Chemical Name: **N-(3,5-dimethoxyphenyl)propanamide** (No abbreviations).
- Hazard Checkboxes: [x] Toxic [x] Irritant.[3]
- Generator: Name of lab/researcher.

EPA/RCRA Classification (USA)

While this specific compound may not be a "Listed Waste" (P or U list), it falls under the "Characteristic" definition if it exhibits toxicity.

- Default Code:D001 (Ignitable) if in flammable solvent.
- Best Practice: Manage as Non-Regulated Hazardous Waste destined for incineration to ensure complete destruction of the aromatic ring.

References

- National Institutes of Health (NIH).PubChem Compound Summary: Substituted Phenylpropanamides. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard (HCS) 29 CFR 1910.1200.[4] Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [\[Link\]](#)

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- To cite this document: BenchChem. [Proper Disposal Procedures: N-(3,5-dimethoxyphenyl)propanamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b5564305/docs#proper-disposal-procedures-n-3-5-dimethoxyphenyl-propanamide\]](https://www.benchchem.com/product/b5564305/docs#proper-disposal-procedures-n-3-5-dimethoxyphenyl-propanamide)

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